

Technical Safety & Handling Guide: 5-Chloro-2-fluorocinnamic Acid

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Compound of Interest

Compound Name: 5-Chloro-2-fluorocinnamic acid

Cat. No.: B7813140

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Substance Identification & Chemical Context

5-Chloro-2-fluorocinnamic acid is a di-halogenated derivative of cinnamic acid.[1] It functions as a critical "building block" in the synthesis of heterocyclic pharmaceutical intermediates, particularly in the development of kinase inhibitors where the electron-withdrawing halogen atoms modulate metabolic stability and binding affinity.

Property	Specification
Chemical Name	5-Chloro-2-fluorocinnamic acid
IUPAC Name	(2E)-3-(5-chloro-2-fluorophenyl)prop-2-enoic acid
Molecular Formula	C ₉ H ₆ ClFO ₂
Molecular Weight	200.59 g/mol
Physical State	White to off-white crystalline powder
Solubility	Soluble in DMSO, Methanol, Ethanol; Sparingly soluble in water
Melting Point	Approx.[1][2][3][4] 175–185 °C (Estimate based on analogs; verify via CoA)
CAS Number	Vendor Specific (Verify against CoA; distinct from 4-Cl isomer [202982-65-8])



Critical Note on Isomerism: Commercial samples are predominantly the (E)-isomer (trans). However, photochemical isomerization to the (Z)-isomer can occur upon prolonged exposure to light.

Hazard Identification & Toxicology (GHS)

While specific toxicological data for this exact isomer may be limited, a Structure-Activity Relationship (SAR) assessment based on 4-chloro-2-fluorocinnamic acid and general halogenated cinnamic acids dictates the following safety profile.

GHS Classification (Read-Across)[1]

- Signal Word:WARNING
- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Irritation: Category 2A (H319)[5]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Tract Irritation) (H335)

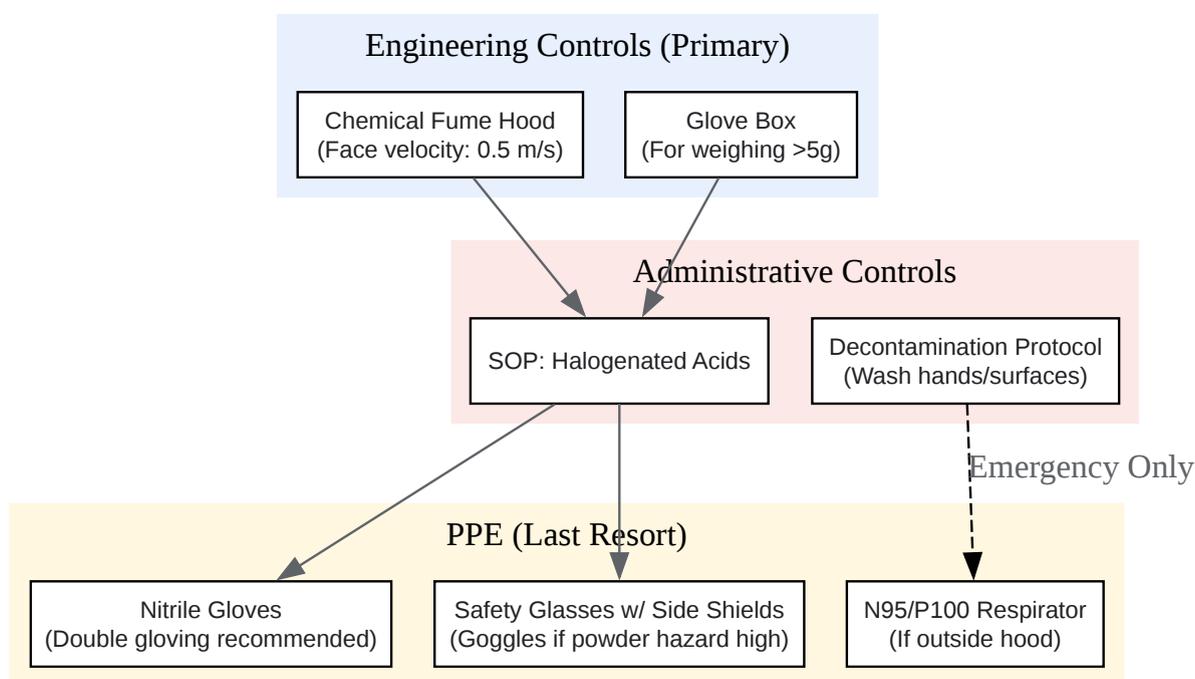
Mechanistic Toxicology

The compound possesses two reactive features contributing to its toxicity:

- Carboxylic Acid Moiety: Protonic acidity (pKa ~4.0–4.5) causes direct tissue irritation upon contact with mucous membranes.
- -Unsaturated System: The alkene double bond, conjugated with the electron-withdrawing carbonyl and halogenated ring, acts as a Michael Acceptor. This allows it to potentially alkylate biological nucleophiles (e.g., cysteine residues in proteins), leading to sensitization or cellular stress.

Engineering Controls & Hierarchy of Safety

To mitigate the risks of respiratory sensitization and ocular damage, a rigid hierarchy of controls must be implemented.



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Figure 1: Hierarchy of controls for handling halogenated cinnamic acid derivatives.

Handling & Storage Protocols

Storage Conditions

- Temperature: Store at 2–8 °C (Refrigerated) to prevent slow thermal degradation.
- Atmosphere: Store under Inert Gas (Argon or Nitrogen). The electron-deficient alkene is susceptible to oxidation over long periods.
- Light: Protect from light (Amber vials/foil wrap) to prevent E-to-Z photo-isomerization.[1]

Solubilization & Reaction Setup

When preparing stock solutions (e.g., for biological assay or synthesis):

- Solvent Choice: Dissolve in DMSO or DMF for high concentrations (>50 mM). For synthetic reactions, THF or Dichloromethane are suitable.
- Acidification Risk: If neutralizing with base (e.g., NaOH), an exothermic reaction will occur. Add base slowly at 0 °C.
- Glassware: Use borosilicate glass. Avoid metal spatulas if the compound is wet/acidic to prevent metallic contamination.

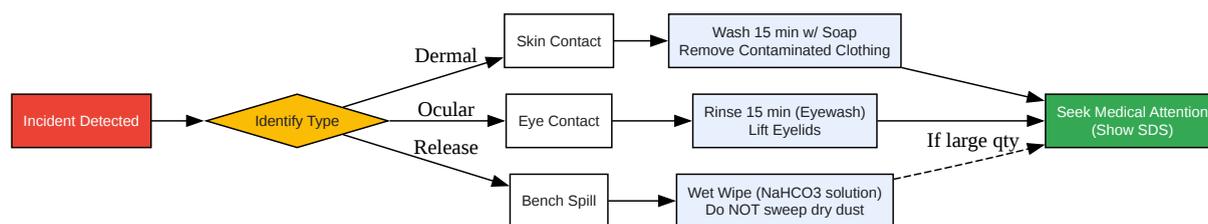
Stability Check (Self-Validating Protocol)

Before using stored material, perform this quick check:

- Visual: Powder should be white/off-white. Yellowing indicates oxidation or polymerization.
- Solubility: A 10 mg sample should dissolve clearly in 1 mL methanol. Turbidity suggests polymer formation.

Emergency Response & Waste Disposal

In the event of exposure or release, immediate action is required to neutralize the acidic and alkylating nature of the compound.



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Figure 2: Emergency response workflow for exposure or accidental release.

Waste Management[1][2]

- Classification: Hazardous Chemical Waste (Halogenated Organic).
- Disposal Stream: Do NOT dispose of down the drain.[6] Collect in a container marked "Halogenated Organic Solvents/Solids."
- Neutralization: For small spill residues, treat with saturated Sodium Bicarbonate () solution to neutralize acidity before wiping.

References

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